

Essential Safety and Operational Protocols for Handling Azido-PEG5-alcohol

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Compound of Interest

Compound Name: Azido-PEG5-alcohol

Cat. No.: B605866

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the operational use and disposal of **Azido-PEG5-alcohol**, a bifunctional molecule containing both an azide group and a polyethylene glycol (PEG) chain. Adherence to these guidelines is critical to ensure laboratory safety and experimental integrity.

Chemical Identifier:

- Product Name: **Azido-PEG5-alcohol**
- CAS Number: 86770-68-5[1]

Hazard Identification and Precautionary Statements:

According to the Safety Data Sheet (SDS), **Azido-PEG5-alcohol** is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2)[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)[1]

The signal word for this chemical is Warning.^[1] Precautionary statements advise to avoid breathing dust, fumes, gas, mist, vapors, or spray and to wash hands thoroughly after handling.^[1] It is also advised not to eat, drink, or smoke when using this product and to use it only outdoors or in a well-ventilated area.^[1]

Personal Protective Equipment (PPE)

A stringent personal protective equipment (PPE) protocol is mandatory when handling **Azido-PEG5-alcohol** and other azide-containing compounds.^[2]^[3] The following table summarizes the required PPE:

Protection Type	Required PPE	Specifications & Rationale
Eye & Face Protection	Safety Goggles & Face Shield	Tightly fitting chemical splash goggles are required at all times. A full-face shield should be worn over the goggles, especially when there is a significant risk of splashing. [2] [4]
Hand Protection	Double-gloving is recommended.	An inner layer of nitrile gloves with an outer layer of heavy-duty, chemical-resistant gloves (e.g., Silver shield) is advised, particularly for handling azides of high toxicity. [2] [5]
Body Protection	Flame-resistant lab coat	A flame-resistant lab coat is the minimum requirement. For procedures with a higher risk of splashing or exposure, a chemical-resistant apron or a full-body suit should be utilized. [2]
Respiratory Protection	Certified Chemical Fume Hood	All work with Azido-PEG5-alcohol should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. [2] If there is a potential for aerosol generation outside of a fume hood, a NIOSH-approved respirator is required. [4]

Foot Protection

Fully enclosed, chemical-resistant shoes

Fully enclosed, chemical-resistant shoes are mandatory. Steel-toed boots are recommended for enhanced protection.[\[2\]](#)

Operational Plan: Step-by-Step Handling

All procedures involving **Azido-PEG5-alcohol** must be conducted within a certified chemical fume hood to minimize exposure.

1. Preparation:

- Designate a specific area within the laboratory for handling the compound.
- Ensure all necessary PPE is readily available and personnel are trained in its proper use.
- Cover the work surface with disposable plastic-backed absorbent pads.
- Have all necessary equipment and reagents prepared before introducing the compound to the handling area.

2. Weighing and Transfer:

- Handle the solid compound within a containment system such as a ventilated balance enclosure or a glove box.
- Use non-metallic (e.g., plastic or ceramic) spatulas and weighing boats to prevent the formation of potentially explosive heavy metal azides.[\[3\]](#)

3. Experimental Use:

- Keep all containers of **Azido-PEG5-alcohol** tightly sealed when not in use.
- When dissolving the compound, slowly add the solvent to the solid to prevent aerosolization.[\[4\]](#)

- Avoid contact with acids, as this can lead to the formation of the highly toxic and explosive hydrazoic acid.[3]
- Avoid using halogenated solvents, as they can form explosive organic azides.

Disposal Plan

Under no circumstances should **Azido-PEG5-alcohol** or solutions containing it be poured down the drain.[5] Reaction with lead or copper pipes can lead to the formation of highly explosive metal azide salts.[5]

1. Waste Segregation:

- All waste containing **Azido-PEG5-alcohol**, including contaminated PPE, weighing boats, and absorbent pads, must be segregated from other waste streams.

2. Deactivation of Azide-Containing Solutions:

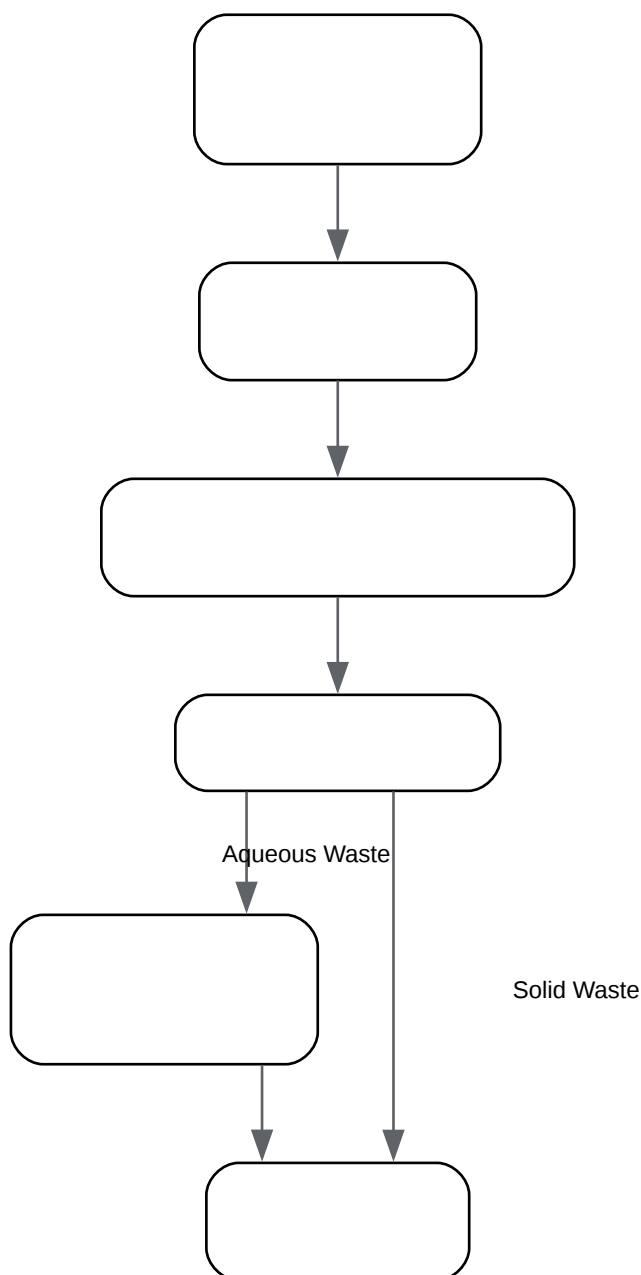
- Dilute aqueous solutions (5% or less) containing azides can be deactivated through a reaction with nitrous acid in a chemical fume hood.[5]
- Procedure for Deactivation:
 - To a three-necked flask equipped with a stirrer, dropping funnel, and an outlet to the fume hood flue, add the aqueous solution containing no more than 5% sodium azide.
 - With stirring, add a 20% aqueous solution of sodium nitrite (approximately 1.5 g of sodium nitrite per gram of sodium azide).
 - Gradually add a 20% aqueous solution of sulfuric acid until the mixture is acidic to pH paper. Caution: The order of addition is critical. Adding acid before the nitrite will generate poisonous and volatile hydrazoic acid (HN₃).[5]

3. Final Disposal:

- Collect all deactivated azide waste into a dedicated, clearly labeled hazardous waste container.

- The label must clearly state "Azide Waste (Deactivated)" and list the chemical contents.
- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department.[3]

Handling Workflow for **Azido-PEG5-alcohol**



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Caption: Workflow for the safe handling and disposal of **Azido-PEG5-alcohol**.

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